

4-Ethylphenol-d2 material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Ethylphenol-d2

Cat. No.: B12370364

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Chemical Identification and Physical Properties

4-Ethylphenol-d2 is a deuterated form of 4-ethylphenol, a phenolic compound.^[1] While specific physical data for the deuterated version is not available, the properties of 4-ethylphenol provide a close approximation.

Table 1: Physical and Chemical Properties of 4-Ethylphenol

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ O	[2][3]
Molecular Weight	122.16 g/mol	[2]
Appearance	White to cream or brown solid, crystals, or fused mass	[4]
Odor	Phenolic, leather-like	
Melting Point	38°C to 45°C	
Boiling Point	218°C - 219°C	
Flash Point	100°C (212°F)	
Density	0.98 g/cm ³ at 20°C	
Solubility in Water	Insoluble	

Hazard Identification and Classification

4-Ethylphenol is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled, and causes severe skin burns and eye damage.

Table 2: GHS Hazard Classification for 4-Ethylphenol

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage

Source: GHS classification based on available Safety Data Sheets.

Signal Word: Danger

Hazard Pictograms:

- GHS05: Corrosion
- GHS07: Exclamation Mark

Toxicological Information

The primary health hazards associated with 4-ethylphenol are its corrosive and irritant effects on the skin, eyes, and respiratory tract.

Table 3: Acute Toxicity Data for 4-Ethylphenol

Route	Species	Value
Intraperitoneal LD50	Mouse	138 mg/kg

Source: TCI America MSDS

Summary of Health Effects:

- **Eye Contact:** Causes serious eye damage, characterized by pain, redness, and profuse watering.
- **Skin Contact:** Causes severe skin burns, which may include pain, irritation, redness, and blistering.
- **Inhalation:** Harmful if inhaled and can cause severe irritation of the nose, throat, and respiratory tract.
- **Ingestion:** Harmful if swallowed and may cause irritation of the digestive tract. Ingestion can lead to severe swelling and damage to delicate tissues, with a danger of perforation.

Experimental Protocols

The provided Material Safety Data Sheets cite toxicity data and hazard classifications without detailing the specific experimental methodologies used for their determination. These protocols are typically established by regulatory bodies such as the OECD (Organisation for Economic Co-operation and Development) and are not included in standard safety data sheets. For detailed experimental protocols, researchers would need to consult the original toxicological studies, which are not referenced in the available MSDS documents.

First-Aid Measures

Immediate medical attention is required in case of exposure.

Caption: General First-Aid Workflow for Exposure to 4-Ethylphenol.

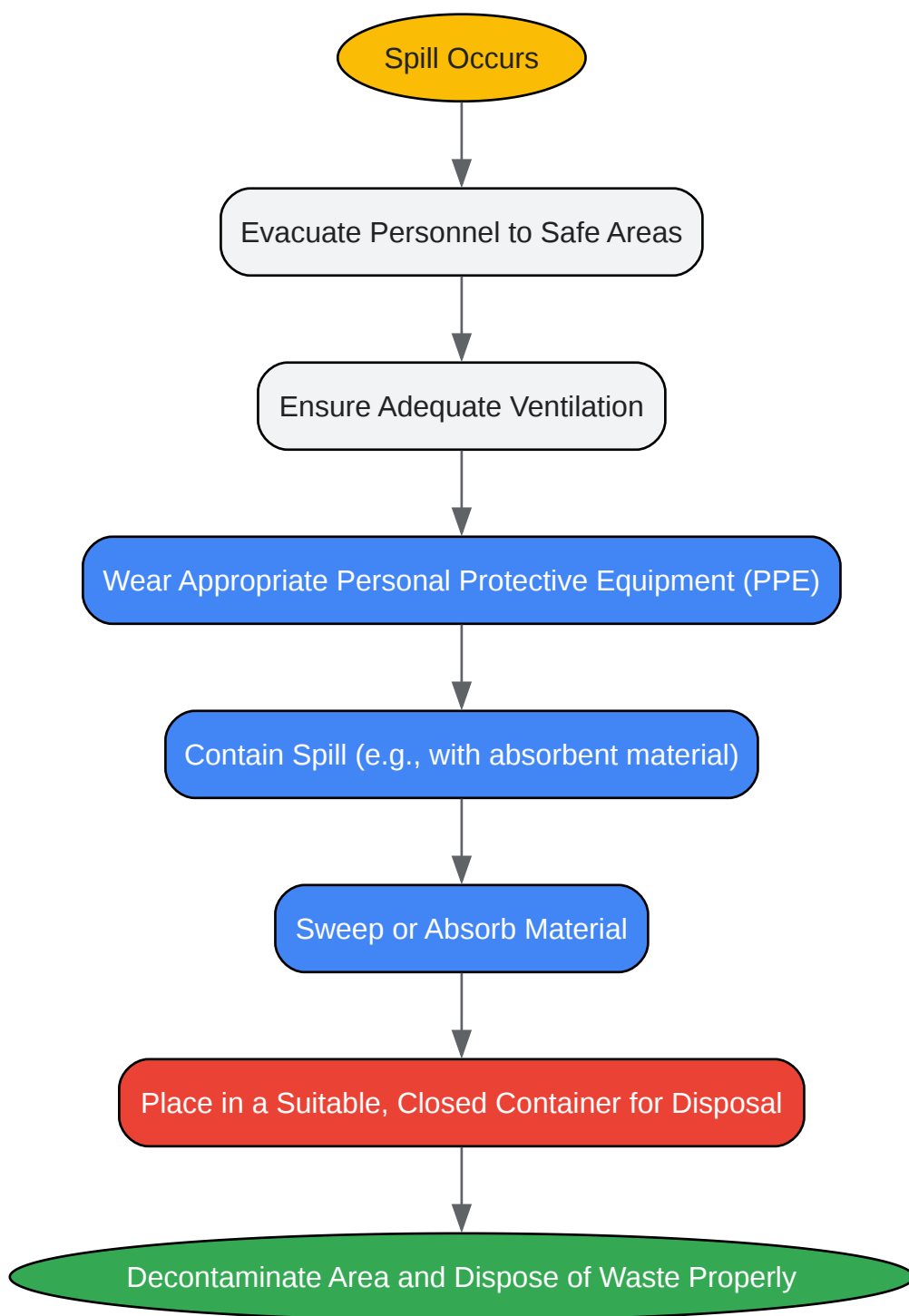
Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure.

- **Handling:** Use only in a well-ventilated area, preferably under a chemical fume hood. Wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and a lab coat. Avoid contact with eyes, skin, and clothing, and prevent ingestion and inhalation. Wash hands thoroughly after handling.
- **Storage:** Store in a cool, dry, well-ventilated place away from heat, sparks, and flame. Keep containers tightly closed. Store in a corrosives area. Incompatible materials include strong oxidizing agents, acid anhydrides, and acid chlorides.

Accidental Release Measures

In the event of a spill, proper containment and cleanup procedures should be followed.



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Caption: Logical Workflow for Chemical Spill Response.

Disposal Considerations

Waste material should be disposed of in accordance with federal, state, and local environmental regulations. Do not allow the material to be released into the environment or enter drains. Contaminated packaging should be handled in the same way as the substance itself.

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